

5-Nitrosalicylaldehyde (CAS 97-51-8): A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	5-Nitrosalicylaldehyde	
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Abstract

5-Nitrosalicylaldehyde, with the Chemical Abstracts Service (CAS) number 97-51-8, is a versatile aromatic aldehyde of significant interest in various fields of chemical and pharmaceutical research. Its unique molecular architecture, featuring hydroxyl, aldehyde, and nitro functionalities on a benzene ring, imparts a wide range of reactivity, making it a valuable intermediate in organic synthesis. This technical guide provides an in-depth overview of the physicochemical properties, synthesis, spectral characterization, and key applications of **5-Nitrosalicylaldehyde**. Detailed experimental protocols for its synthesis and for the evaluation of its notable antibacterial activity are presented. Furthermore, this document includes structured data summaries and graphical representations of key workflows to facilitate its use in a research and development setting.

Physicochemical Properties

5-Nitrosalicylaldehyde is a yellow to brown crystalline powder.[1] Its key physicochemical properties are summarized in the table below for easy reference.



Property	Value	Reference(s)
CAS Number	97-51-8	[2]
Molecular Formula	C7H5NO4	[3][4]
Molecular Weight	167.12 g/mol	[2][3]
Melting Point	125-128 °C	[1][4][5]
Boiling Point	300.2 °C at 760 mmHg	[5]
Density	~1.5 g/cm³	[1][5]
Appearance	Yellow to orange to brown powder or crystals	[1]
Solubility	Partially soluble in water; Soluble in ethanol, acetone, and other organic solvents.	[4][6]
IUPAC Name	2-hydroxy-5-nitrobenzaldehyde	[3]

Synthesis of 5-Nitrosalicylaldehyde

The primary method for the synthesis of **5-Nitrosalicylaldehyde** is the nitration of salicylaldehyde.[6] An alternative approach involves the formylation of p-nitrophenol. Detailed protocols for both methods are provided below.

Experimental Protocol: Nitration of Salicylaldehyde

This protocol is adapted from a patented method and describes the synthesis of **5- Nitrosalicylaldehyde** via the nitration of salicylaldehyde using a mixed acid system.

Materials:

- Salicylaldehyde
- Glacial Acetic Acid
- · Hydrofluoric Acid



- Acetic Anhydride
- Fuming Nitric Acid
- Ice
- 250 mL three-neck flask
- Constant pressure dropping funnel
- Stirring apparatus
- Ice-water bath

- In a 250 mL three-neck flask, combine 100 mL of glacial acetic acid, 12.5 g of hydrofluoric acid, 25.9 g of acetic anhydride, and 25.7 g of salicylaldehyde.
- Cool the mixture to below 5 °C using an ice-water bath while continuously stirring.
- Place 16.6 g of fuming nitric acid in a constant pressure dropping funnel.
- Slowly add the fuming nitric acid to the three-neck flask over a period of 2.5 hours, ensuring the temperature is maintained between 5-10 °C.
- After the addition is complete, continue the reaction at 8-10 °C for 1 hour.
- Raise the temperature to 15-20 °C and continue the reaction for an additional hour.
- While still warm, pour the reaction mixture into a beaker containing 500 g of a crushed ice and water mixture. Stir thoroughly and allow it to stand for at least 5 hours or overnight.
- Collect the resulting yellow solid precipitate by suction filtration.
- Wash the solid with water and dry to yield the crude product.
- The crude product can be further purified by extraction with hot water to obtain a light yellow powder of 5-Nitrosalicylaldehyde.



Experimental Protocol: Formylation of p-Nitrophenol (Duff Reaction)

This method utilizes p-nitrophenol and hexamethylenetetramine in an improved Duff reaction.

Materials:

- p-Nitrophenol
- Hexamethylenetetramine
- Polyphosphoric Acid
- · Hydrochloric Acid
- Sodium Hydroxide solution (e.g., 1%)
- Reaction flask with stirrer and heating mantle

- Heat polyphosphoric acid to 140-160 °C to remove any moisture, then cool to 100-110 °C.
- Add p-nitrophenol to the polyphosphoric acid.
- Add hexamethylenetetramine in batches while maintaining the temperature between 100-110 °C.
- Once the addition is complete, adjust the temperature to 105-120 °C and react for 1-3 hours.
- After the reaction is complete, cool the mixture to room temperature (20-30 °C).
- Slowly add water to the reaction mixture with stirring, then cool to 0-10 °C to precipitate the product.
- Filter the mixture to obtain the crude solid.
- Wash the filter cake with a dilute alkaline solution (e.g., 1% NaOH) to dissolve the product.







- Adjust the pH of the filtrate to 3-4 with a dilute acidic solution (e.g., 18% HCl) to precipitate the purified **5-Nitrosalicylaldehyde**.
- Cool the mixture to 0-10 °C and allow it to stand for 1-4 hours.
- Filter, wash the solid with water, and dry to obtain the final product.[2]



Synthesis Salicylaldehyde or p-Nitrophenol Nitration or Formylation Crude 5-Nitrosalicylaldehyde Purification Water Extraction or Acid-Base Precipitation Pure 5-Nitrosalicylaldehyde Characterization NMR, IR, Mass Spec Data Analysis and Structure Confirmation

Synthesis and Characterization Workflow of 5-Nitrosalicylaldehyde

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5-Nitrosalicylaldehyde

Caption: Synthesis and Characterization Workflow.



Spectral Data for Characterization

The structural identity and purity of **5-Nitrosalicylaldehyde** are confirmed through various spectroscopic techniques. The key spectral data are summarized below.

Technique	Key Peaks/Signals	Reference(s)
¹H NMR (CDCl₃, ppm)	11.61 (s, 1H, -OH), 10.01 (s, 1H, -CHO), 8.58 (s, 1H, ArH), 8.42 (m, 1H, ArH), 7.14 (m, 1H, ArH)	
¹³ C NMR	Spectral data available, characteristic peaks for aromatic carbons, aldehyde, and carbons attached to hydroxyl and nitro groups.	[3]
Mass Spectrometry (MS)	Molecular Ion Peak (m/z): 167	[5]
Infrared (IR) Spectroscopy (KBr, cm ⁻¹)	~3070 (-OH stretch), ~2885 (aldehyde C-H stretch), ~1660 (C=O stretch), ~1515 & ~1340 (NO ₂ stretch)	

Applications in Organic Synthesis

5-Nitrosalicylaldehyde serves as a crucial building block for the synthesis of a variety of organic molecules, including pharmaceuticals and dyes.[6]

Synthesis of Coumarin Derivatives

Coumarins are a class of compounds with diverse biological activities. **5-Nitrosalicylaldehyde** can be used as a precursor for the synthesis of 6-nitrocoumarins through condensation reactions. For example, the condensation of **5-nitrosalicylaldehyde** with ethyl acetoacetate in the presence of a base yields 6-nitro-3-acetylcoumarin.

Biological Activity: Antibacterial Properties



5-Nitrosalicylaldehyde has demonstrated potent inhibitory effects against the growth of Grampositive bacteria, such as Staphylococcus aureus and Streptococcus pyogenes.[7] It is reported to be less effective against Gram-negative bacteria like Escherichia coli.[7] The proposed mechanism of action involves the inhibition of essential enzymes, such as bacterial DNA gyrase.[7]

Experimental Protocol: Evaluation of Antibacterial Activity

The antibacterial activity of **5-Nitrosalicylaldehyde** can be assessed using standard microbiological assays.

This method provides a qualitative assessment of antibacterial activity.

Materials:

- Mueller-Hinton Agar (MHA) plates
- Cultures of test bacteria (e.g., S. aureus, S. pyogenes)
- 5-Nitrosalicylaldehyde solution of known concentration
- · Sterile cork borer or pipette tip
- Sterile swabs
- Incubator

- Prepare a bacterial inoculum adjusted to a 0.5 McFarland standard.
- Using a sterile swab, evenly inoculate the entire surface of an MHA plate with the bacterial suspension.
- Aseptically create wells (6-8 mm in diameter) in the agar using a sterile cork borer.
- Add a defined volume (e.g., 50-100 μL) of the 5-Nitrosalicylaldehyde solution to each well.



- Incubate the plates at 37 °C for 18-24 hours.
- Measure the diameter of the zone of inhibition (clear area around the well) to determine the
 extent of antibacterial activity.

The MIC is the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.

Materials:

- 96-well microtiter plates
- Mueller-Hinton Broth (MHB)
- Bacterial inoculum
- Serial dilutions of 5-Nitrosalicylaldehyde
- Microplate reader or visual inspection

Procedure:

- Perform serial two-fold dilutions of the 5-Nitrosalicylaldehyde solution in MHB in the wells
 of a 96-well plate.
- Inoculate each well with the bacterial suspension, ensuring a final concentration of approximately 5 x 10⁵ CFU/mL.
- Include positive (bacteria and broth, no compound) and negative (broth only) controls.
- Incubate the plate at 37 °C for 18-24 hours.
- Determine the MIC by identifying the lowest concentration of **5-Nitrosalicylaldehyde** at which no visible bacterial growth is observed.

The MBC is the lowest concentration of an antimicrobial agent required to kill a particular bacterium.





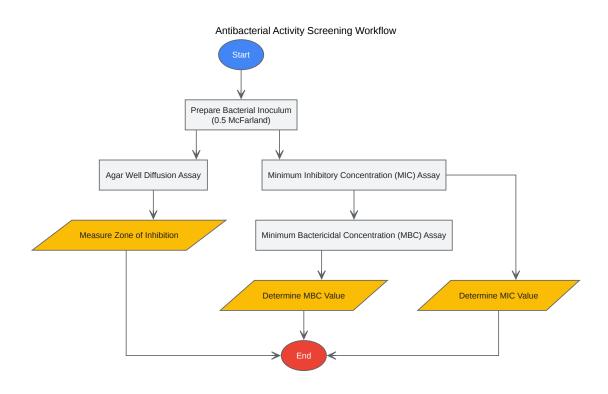


Materials:

- MHA plates
- Results from the MIC assay

- Take a small aliquot (e.g., 10 μ L) from the wells of the MIC plate that showed no visible growth.
- Spread the aliquot onto a fresh MHA plate.
- Incubate the MHA plates at 37 °C for 18-24 hours.
- The MBC is the lowest concentration that results in no bacterial growth on the agar plate.





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Caption: Antibacterial Activity Screening Workflow.

Safety and Handling

5-Nitrosalicylaldehyde is harmful if swallowed and causes skin and eye irritation.[8] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab



coat, should be worn when handling this compound. It should be used in a well-ventilated area or a fume hood. Store in a cool, dry place away from light and air.[9]

Conclusion

5-Nitrosalicylaldehyde (CAS 97-51-8) is a chemical intermediate with considerable utility in synthetic chemistry and potential applications in drug discovery, particularly in the development of new antibacterial agents. This guide has provided a comprehensive overview of its properties, synthesis, and characterization, along with detailed experimental protocols to facilitate its practical application in a laboratory setting. The presented data and workflows are intended to serve as a valuable resource for researchers and scientists engaged in the fields of chemistry and drug development.

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References

- 1. protocols.io [protocols.io]
- 2. CN103058874A Method for preparing 5-nitrosalicylaldehyde Google Patents [patents.google.com]
- 3. yyhx.ciac.jl.cn [yyhx.ciac.jl.cn]
- 4. New preparation method of 5-nitro-salicylaldehyde Eureka | Patsnap [eureka.patsnap.com]
- 5. Method for synthesizing 5-nitrosalicylaldehyde Eureka | Patsnap [eureka.patsnap.com]
- 6. CN102633646B New preparation method of 5-nitro-salicylaldehyde Google Patents [patents.google.com]
- 7. Minimum Bactericidal Concentration (MBC) Assay Creative Diagnostics [antiviral.creative-diagnostics.com]
- 8. youtube.com [youtube.com]
- 9. Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) Assays Using Broth Micr... [protocols.io]



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